

Experimental setup for reactions using (3-Amino-4-chlorophenyl)methanol

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Compound of Interest

Compound Name: (3-Amino-4-chlorophenyl)methanol

CAS No.: 104317-94-4

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An In-Depth Technical Guide to the Experimental Use of (3-Amino-4-chlorophenyl)methanol

Authored by a Senior Application Scientist

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of (3-Amino-4-chlorophenyl)methanol as a versatile chemical intermediate. We will delve into its core properties, critical safety protocols, and detailed experimental setups for two of its most prevalent and powerful applications: Amide Bond Formation and Suzuki-Miyaura Cross-Coupling. The protocols are designed to be self-validating, with a deep-seated rationale behind each procedural step, ensuring both reproducibility and a thorough understanding of the underlying chemistry.

Compound Profile: (3-Amino-4-chlorophenyl)methanol

(3-Amino-4-chlorophenyl)methanol is a bifunctional aromatic compound possessing three key points of reactivity: a nucleophilic primary amino group, a benzylic primary alcohol, and a halogenated site (chlorine) amenable to cross-coupling reactions. This unique combination

makes it a highly valuable building block for synthesizing complex molecular architectures, particularly in the development of pharmaceutical agents and functional materials.

Key Physicochemical Properties:

Property	Value
Molecular Formula	C ₇ H ₈ ClNO
Molecular Weight	157.60 g/mol
Appearance	Off-white to light brown crystalline powder
Melting Point	85-89 °C
Primary Functional Groups	Amino (-NH ₂), Chloro (-Cl), Hydroxymethyl (-CH ₂ OH)

Understanding the interplay of these functional groups is paramount. The amino group is a potent nucleophile and a base, readily undergoing acylation, alkylation, and diazotization. The hydroxymethyl group can be oxidized to an aldehyde or carboxylic acid or can act as a nucleophile itself. The chloro-substituent is the key to forming new carbon-carbon bonds via transition-metal-catalyzed cross-coupling reactions.

Foundational Safety and Handling

Before any experimental work, a thorough understanding of the associated hazards is mandatory. **(3-Amino-4-chlorophenyl)methanol** and its hydrochloride salt are classified with specific risks.

GHS Hazard Identification:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Standard Laboratory Operating Procedures:

Precaution Category	Specific Action	Rationale
Personal Protective Equipment (PPE)	Wear a lab coat, nitrile gloves, and chemical safety goggles.	To prevent skin and eye contact with the irritant compound.
Engineering Controls	Handle the solid and prepare solutions inside a certified chemical fume hood.	To avoid inhalation of the powder, which can cause respiratory irritation. [1]
Spill & Waste Management	Clean spills with appropriate absorbent material. Dispose of chemical waste in designated, labeled containers according to institutional guidelines.	To ensure environmental safety and prevent accidental exposure.
First Aid	In case of eye/skin contact, flush immediately with copious amounts of water for 15 minutes. If inhaled, move to fresh air. If swallowed, seek immediate medical attention. [1]	To mitigate harm from accidental exposure.

Application I: Amide Bond Formation via Amine Acylation

The formation of an amide bond is one of the most crucial reactions in medicinal chemistry. This protocol details the coupling of the amino group of **(3-Amino-4-chlorophenyl)methanol** with a carboxylic acid using a carbodiimide activator.

Causality of Experimental Design: The direct reaction between an amine and a carboxylic acid to form an amide is unfavorable due to a competing acid-base reaction. Therefore, the carboxylic acid must first be "activated" to a more electrophilic species.[\[2\]](#) We utilize 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) for this purpose. EDC reacts with the carboxylic acid to form a highly reactive O-acylisourea intermediate.[\[2\]](#) However, this intermediate can be

unstable. The addition of an auxiliary nucleophile, such as 1-Hydroxybenzotriazole (HOBt), traps the O-acylisourea to form an active ester that is more stable and less prone to side reactions, ensuring a higher yield of the desired amide.[3] A tertiary amine base, like N,N-Diisopropylethylamine (DIPEA), is included to neutralize the HCl salt if the amine starting material is a hydrochloride salt and to scavenge any protons generated during the reaction, driving the equilibrium towards product formation.

Protocol 1: EDC/HOBt Mediated Amide Coupling

This protocol describes the coupling of **(3-Amino-4-chlorophenyl)methanol** with a generic carboxylic acid (e.g., 4-methoxybenzoic acid).

Materials & Reagents:

- **(3-Amino-4-chlorophenyl)methanol** (1.0 equiv)
- 4-Methoxybenzoic acid (1.1 equiv)
- EDC (1.2 equiv)
- HOBt (0.1-1.0 equiv)
- DIPEA (2.5 equiv)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Saturated aqueous NaHCO₃ solution
- Brine (Saturated aqueous NaCl solution)
- Anhydrous MgSO₄ or Na₂SO₄
- Round-bottom flask, magnetic stirrer, and standard glassware

Step-by-Step Methodology:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), add the carboxylic acid (1.1 equiv), **(3-Amino-4-chlorophenyl)methanol** (1.0

equiv), and HOBt (0.1-1.0 equiv).

- Solvent Addition: Add anhydrous DCM or DMF to dissolve the solids, aiming for a concentration of approximately 0.1-0.5 M with respect to the limiting reagent.
- Cooling: Cool the reaction mixture to 0 °C using an ice-water bath. This is critical to control the initial exotherm upon addition of the coupling agent and base, minimizing side reactions.
- Reagent Addition: Add DIPEA (2.5 equiv) to the stirred solution, followed by the portion-wise addition of EDC (1.2 equiv).
- Reaction Progression: Allow the reaction to slowly warm to room temperature and stir for 12-24 hours.
- Monitoring: Monitor the reaction's progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- Workup: a. Dilute the reaction mixture with additional DCM. b. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO₃ (2x), water (1x), and brine (1x).^[4] The bicarbonate wash removes unreacted carboxylic acid and acidic byproducts. c. Dry the separated organic layer over anhydrous MgSO₄, filter, and concentrate the filtrate under reduced pressure.
- Purification: Purify the resulting crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure amide.

Visual Workflow: Amide Coupling



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Caption: Experimental workflow for EDC/HOBt mediated amide coupling.

Application II: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, enabling the formation of C(sp²)-C(sp²) bonds.^[5] Here, we utilize the chloro-substituent on the aromatic ring of **(3-Amino-4-chlorophenyl)methanol** to couple it with an organoboron reagent.

Causality of Experimental Design: The reaction is catalyzed by a Palladium(0) species. The catalytic cycle involves three key steps:

- **Oxidative Addition:** The Pd(0) catalyst inserts into the carbon-chlorine bond of our substrate, forming a Pd(II) complex.^[6]
- **Transmetalation:** A base (e.g., Na₂CO₃, K₂CO₃) is required to activate the organoboron compound (e.g., a boronic acid) to form a more nucleophilic boronate species. This species then transfers its organic group to the Pd(II) complex, displacing the halide.^{[6][7]}
- **Reductive Elimination:** The two organic groups on the Pd(II) complex couple and are eliminated, forming the new C-C bond of the product and regenerating the active Pd(0) catalyst.^[6] The choice of solvent, ligand, and base is crucial for reaction efficiency and can be tailored to the specific substrates. A mixed solvent system like Toluene/Ethanol/Water is common, where toluene solubilizes the organic components, and the aqueous phase dissolves the inorganic base.

Protocol 2: Palladium-Catalyzed Suzuki-Miyaura Coupling

This protocol details the coupling of **(3-Amino-4-chlorophenyl)methanol** with a generic arylboronic acid (e.g., Phenylboronic acid).

Materials & Reagents:

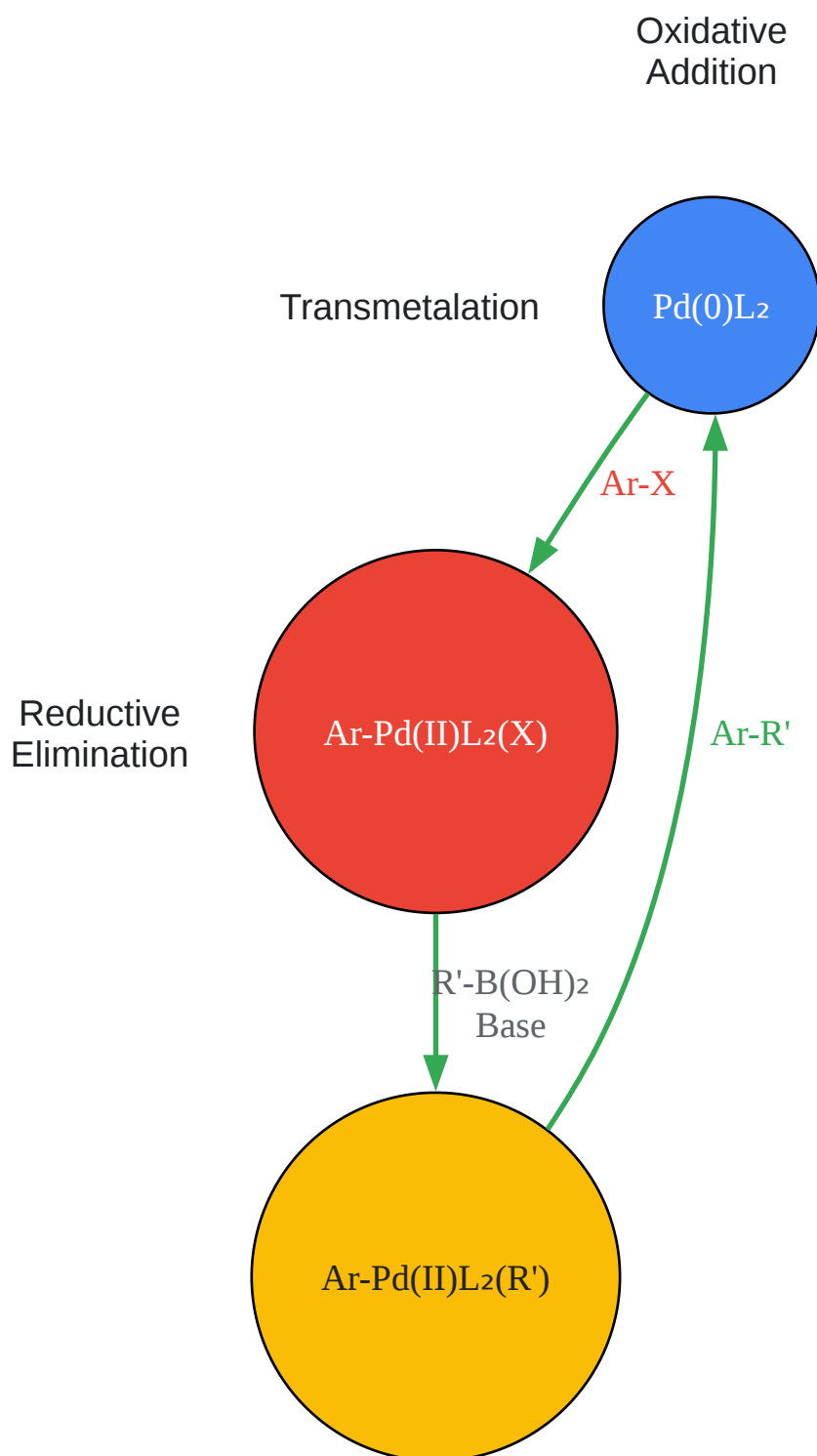
- **(3-Amino-4-chlorophenyl)methanol** (1.0 equiv)
- Phenylboronic acid (1.2-1.5 equiv)

- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.02-0.05 equiv)
- Sodium Carbonate (Na₂CO₃) or Potassium Carbonate (K₂CO₃) (2.0-3.0 equiv)
- Toluene
- Ethanol
- Deionized Water
- Three-neck round-bottom flask, reflux condenser, magnetic stirrer

Step-by-Step Methodology:

- **Reaction Setup:** To a three-neck round-bottom flask equipped with a reflux condenser and an inert gas inlet, add **(3-Amino-4-chlorophenyl)methanol** (1.0 equiv), phenylboronic acid (1.2 equiv), and the base (Na₂CO₃, 2.0 equiv).
- **Solvent Addition:** Add the solvent mixture, typically a 4:1:1 ratio of Toluene:Ethanol:Water.
- **Degassing:** Bubble argon or nitrogen gas through the stirred solution for 15-20 minutes. This step is critical to remove dissolved oxygen, which can oxidize and deactivate the Pd(0) catalyst.
- **Catalyst Addition:** Add the Pd(PPh₃)₄ catalyst (0.03 equiv) to the degassed mixture.
- **Reaction Progression:** Heat the reaction mixture to reflux (typically 80-100 °C) and maintain for 4-12 hours.
- **Monitoring:** Monitor the reaction's progress by TLC or LC-MS.
- **Workup:** a. Cool the reaction mixture to room temperature. b. Dilute with ethyl acetate and transfer to a separatory funnel. c. Wash with water (2x) and then with brine (1x). d. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel to isolate the biaryl product.

Visual Diagram: The Suzuki-Miyaura Catalytic Cycle



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Summary of Experimental Parameters

Parameter	Protocol 1: Amide Coupling	Protocol 2: Suzuki-Miyaura Coupling
Key Transformation	$R-NH_2 \rightarrow R-NH-C(=O)R'$	$Ar-Cl \rightarrow Ar-Ar'$
Primary Reagents	Carboxylic Acid, EDC, HOBt	Arylboronic Acid, $Pd(PPh_3)_4$
Base	DIPEA	Na_2CO_3 or K_2CO_3
Solvent System	Anhydrous DCM or DMF	Toluene/Ethanol/Water
Temperature	0 °C to Room Temperature	Reflux (80-100 °C)
Atmosphere	Inert (Nitrogen/Argon)	Inert (Degassed Solvents)
Typical Reaction Time	12-24 hours	4-12 hours
Purification Method	Silica Gel Chromatography	Silica Gel Chromatography

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